

"4-Methyl-5-oxohexanenitrile" chemical properties and structure

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Compound of Interest

Compound Name: 4-Methyl-5-oxohexanenitrile

Cat. No.: B077940

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An In-depth Technical Guide to 4-Methyl-5-oxohexanenitrile

This guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **4-Methyl-5-oxohexanenitrile**, geared towards researchers, scientists, and professionals in drug development.

Chemical Structure and Identifiers

4-Methyl-5-oxohexanenitrile is a functionalized nitrile possessing both a ketone and a nitrile group. Its chemical structure and various identifiers are summarized below.

Table 1: Chemical Identifiers for **4-Methyl-5-oxohexanenitrile**

Identifier	Value
IUPAC Name	4-methyl-5-oxohexanenitrile[1][2]
CAS Number	10413-01-1[1][3][4][5]
Molecular Formula	C7H11NO[1][2][3]
SMILES	CC(CCC#N)C(=O)C[1][2]
InChI	InChI=1S/C7H11NO/c1-6(7(2)9)4-3-5-8/h6H,3-4H2,1-2H3[1][2][3][6]
InChIKey	NWVJJSXURDQKFU-UHFFFAOYSA-N[1][2][6]
Synonyms	3-(2-Cyanoethyl)-2-butanone, 4-Methyl-5-oxocapronitrile, 4-methyl-5-oxo-hexanenitrile, Hexanenitrile, 4-methyl-5-oxo-[5][6]

Physicochemical Properties

The known physical and chemical properties of **4-Methyl-5-oxohexanenitrile** are detailed in the following table. It should be noted that some of these values are calculated rather than experimentally determined.

Table 2: Physicochemical Properties of **4-Methyl-5-oxohexanenitrile**

Property	Value	Source
Molecular Weight	125.17 g/mol	PubChem[1]
Boiling Point	115 °C at 15 Torr	CAS Common Chemistry
Calculated Boiling Point	235.0 °C at 760 mmHg	ChemBlink
Density	0.948 g/cm ³ at 25 °C	CAS Common Chemistry
Calculated Flash Point	95.9 °C	ChemBlink
XLogP3	0.5	PubChem[1][7]
Hydrogen Bond Donor Count	0	PubChem[1][7]
Hydrogen Bond Acceptor Count	2	PubChem[1][7]
Rotatable Bond Count	3	PubChem[1][7]
Topological Polar Surface Area	40.9 Å ²	PubChem[1]

Note: Information regarding the melting point is not readily available.[5]

Experimental Protocols

Synthesis of 4-Methyl-5-oxohexanenitrile

A primary method for the synthesis of **4-Methyl-5-oxohexanenitrile** is the base-catalyzed reaction of methyl ethyl ketone with acrylonitrile.[8] This reaction is a cyanoethylation of the ketone.

Objective: To synthesize **4-Methyl-5-oxohexanenitrile** with high yield and purity.

Materials:

- Methyl ethyl ketone (Butanone)
- Acrylonitrile
- Strong base catalyst (e.g., potassium hydroxide, sodium hydroxide)

- Solvent (optional, the reaction can be run neat)

Procedure:

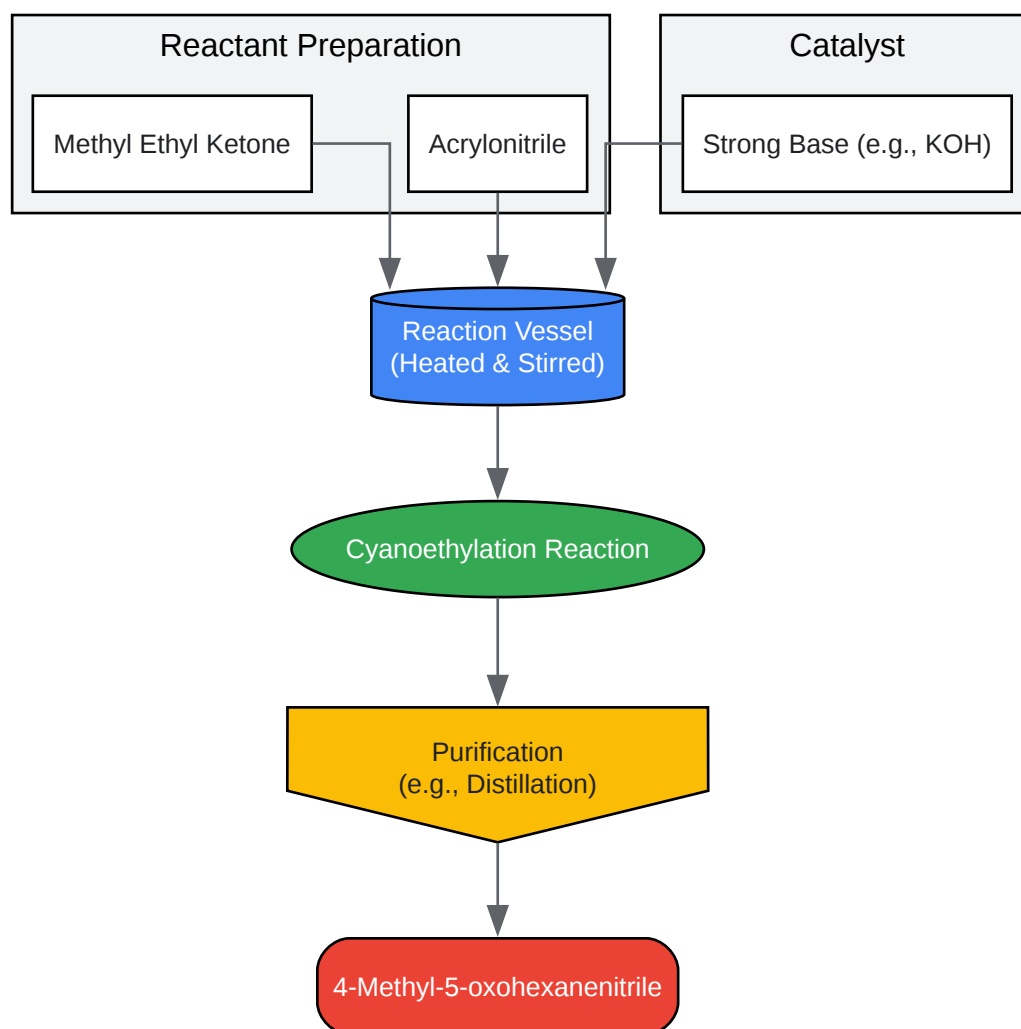
- A reaction vessel, such as a round bottom flask or an autoclave, is equipped with a stirrer, thermometer, and a condenser.[8]
- Methyl ethyl ketone and acrylonitrile are charged into the reactor. A molar excess of the ketone is typically used.[8]
- A catalytic amount of a strong base is added to the mixture while stirring. The base can be added as a solid or in solution.[8]
- The reaction mixture is heated to a specific temperature (e.g., up to 140-180°C) and maintained for several hours to ensure the completion of the reaction.[8]
- The progress of the reaction can be monitored by techniques such as gas chromatography to determine the conversion of reactants and the selectivity towards the desired product.[8]
- Upon completion, the reaction mixture is cooled, and the catalyst is neutralized.
- The product, **4-Methyl-5-oxohexanenitrile**, can be purified from the reaction mixture by distillation under reduced pressure.

Note on Purity: This compound is a precursor for the synthesis of 2,3,5-trimethyl pyridine, which is a starting material for certain pharmaceutical products.[8] Therefore, achieving high purity and minimizing the formation of isomers is crucial.[8]

Mandatory Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **4-Methyl-5-oxohexanenitrile**.



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Caption: Synthesis workflow for **4-Methyl-5-oxohexanenitrile**.

Spectroscopic and Biological Data

Detailed experimental protocols for the spectroscopic analysis (NMR, IR, Mass Spectrometry) of **4-Methyl-5-oxohexanenitrile** are not widely available in peer-reviewed literature, though some vendors may provide this data upon request.[9] Similarly, there is a lack of published research on the specific biological activities or signaling pathways associated with this compound. Its primary relevance in the context of drug development appears to be as an intermediate in the synthesis of other pharmaceutically active molecules.[8]

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